

A Technical Guide to the Physical Properties of Bis(4-bromophenyl) Sulfone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,4'-Sulfonylbis(bromobenzene)

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of bis(4-bromophenyl) sulfone (CAS No: 2050-48-8), a compound of interest in various chemical and pharmaceutical applications.^{[1][2]} The information is presented to support research and development activities, with a focus on quantitative data, experimental methodologies, and process visualization.

Core Physical and Chemical Properties

Bis(4-bromophenyl) sulfone is a diaryl sulfone characterized by two bromophenyl groups attached to a central sulfonyl moiety. Its chemical structure and properties make it a relevant intermediate in organic synthesis.^[3]

Table 1: Summary of Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₈ Br ₂ O ₂ S	[1]
Molecular Weight	376.06 g/mol	[1]
Appearance	White to off-white powder/crystalline solid	-
Melting Point	172 °C	[1]
Boiling Point	Not available	-
Density	Not available	-
Water Solubility	Log10(Water Solubility in mol/l) is a calculable property.	[4]
Ionization Energy	8.84 ± 0.05 eV	-

Experimental Protocols

The accurate determination of physical properties is fundamental to chemical characterization. The following sections outline the standard methodologies for measuring the key properties of a solid compound like bis(4-bromophenyl) sulfone.

2.1 Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.[5]

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state.[5] For a pure crystalline compound, this transition occurs over a narrow range, typically 0.5-1.0°C. The presence of impurities generally causes a depression and broadening of the melting point range.
- Apparatus: A modern digital melting point apparatus (e.g., DigiMelt) or a traditional Thiele tube setup can be used.[6]
- Procedure (Capillary Method):

- Sample Preparation: The sample must be completely dry and finely powdered to ensure efficient and uniform heat transfer.[5]
- Loading: A small amount of the powdered sample is packed into a capillary tube, sealed at one end, to a height of no more than 1-2 mm.[7]
- Heating: The capillary tube is placed in the heating block of the apparatus.[6] An initial rapid heating ramp can be used to determine an approximate melting range.[6][7]
- Measurement: A second, more precise measurement is performed with a new sample, heating at a slow rate (e.g., 1-2°C per minute) starting from a temperature about 15-20°C below the approximate melting point.[6]
- Recording: The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.

2.2 Density Measurement

The bulk and tapped densities are important for powder handling and processing.[8][9][10]

- Principle: Bulk density is the ratio of the mass of an untapped powder sample to its volume, including the inter-particle void space.[8] Tapped density is determined after mechanically tapping the powder to achieve a more settled state, reducing the void volume.[8][9]
- Apparatus: Graduated cylinder, balance, and a mechanical tapping apparatus.
- Procedure (Bulk Density - Method 1):
 - A known mass of the powder is gently introduced into a graduated cylinder without compacting it.[8]
 - The volume occupied by the powder is recorded.
 - Bulk density is calculated as mass/volume (g/mL).[8]

2.3 Spectroscopic Analysis

Spectroscopic techniques are essential for confirming the molecular structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Principle: NMR spectroscopy provides detailed information about the structure and chemical environment of atomic nuclei (typically ^1H and ^{13}C) by observing their behavior in a magnetic field when irradiated with radiofrequency waves.[\[11\]](#)
 - Sample Preparation: A small amount of the sample (typically 5-20 mg for ^1H NMR) is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean NMR tube to a depth of about 4-5 cm.[\[12\]](#)[\[13\]](#)[\[14\]](#) The solution must be homogeneous and free of particulate matter.[\[12\]](#)
 - Acquisition: The prepared tube is placed in the NMR spectrometer. The process involves locking onto the solvent's deuterium signal, shimming the magnetic field for homogeneity, tuning the probe, and acquiring the data over a set number of scans.[\[14\]](#)[\[15\]](#)
- Infrared (IR) Spectroscopy:
 - Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. The resulting spectrum provides a "fingerprint" of the molecule, revealing the presence of specific functional groups.[\[16\]](#)[\[17\]](#)
 - Sample Preparation (Solid):
 - KBr Pellet: A small amount of the solid sample (ca. 1 mg) is finely ground with a purified salt like potassium bromide (KBr) and pressed into a thin, transparent pellet.[\[16\]](#)[\[18\]](#)
 - Thin Film: The solid is dissolved in a volatile solvent, a drop of the solution is placed on a salt plate (e.g., NaCl), and the solvent is allowed to evaporate, leaving a thin film of the compound.[\[19\]](#)
 - Acquisition: The prepared sample is placed in the path of the IR beam in an FTIR spectrometer, and the spectrum is recorded.[\[19\]](#)
- Mass Spectrometry (MS):

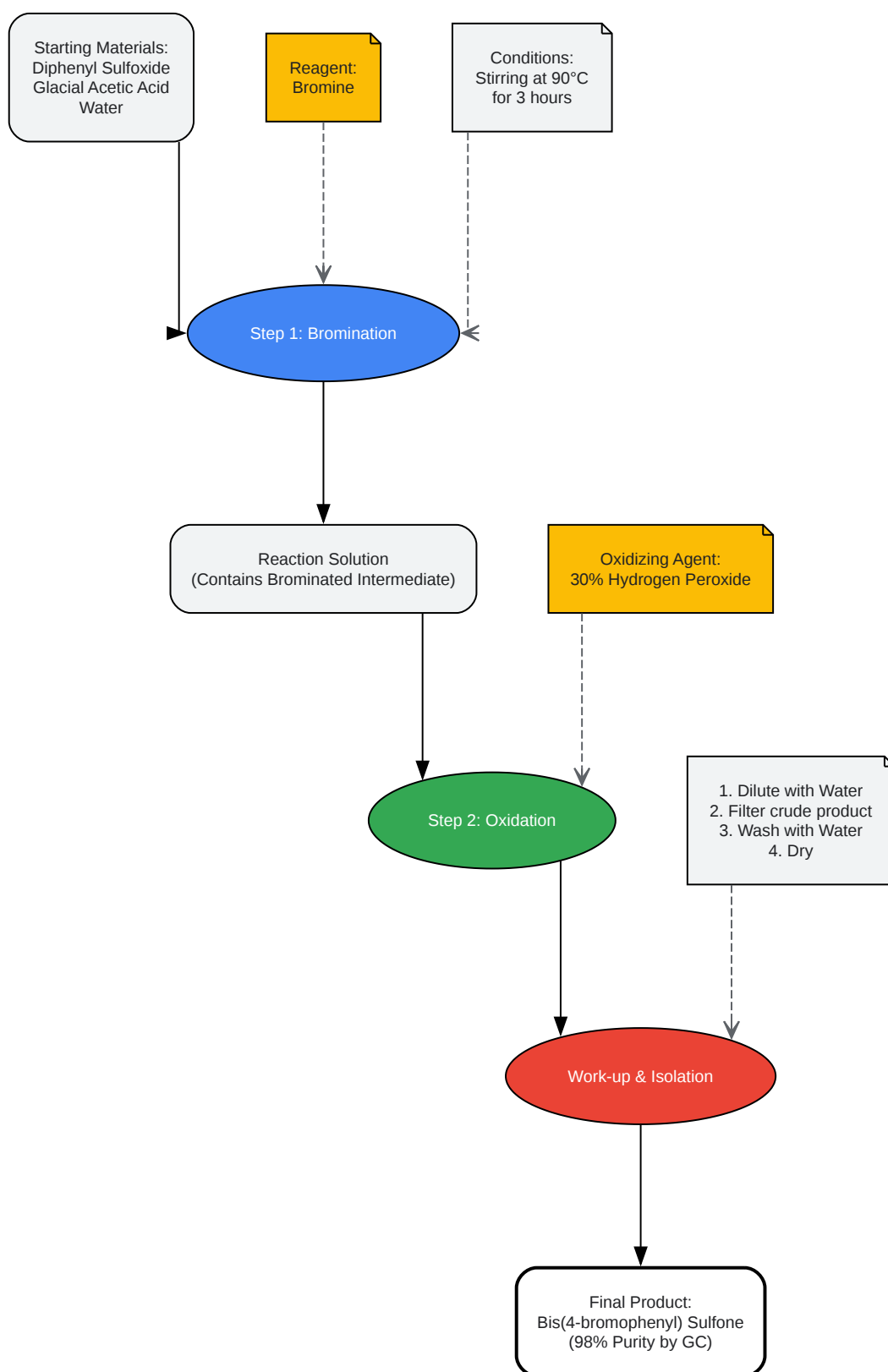
- Principle: MS is an analytical technique that ionizes molecules and sorts the resulting ions based on their mass-to-charge (m/z) ratio.[\[20\]](#)[\[21\]](#)[\[22\]](#) It provides the exact molecular weight and information about the molecule's fragmentation pattern.[\[20\]](#)[\[23\]](#)
- Sample Preparation: The sample is dissolved in a suitable volatile organic solvent to a low concentration (e.g., 10-100 $\mu\text{g/mL}$).[\[24\]](#) The solution must be free of salts and particulates.[\[24\]](#)
- Acquisition: The solution is introduced into the ion source (e.g., electrospray ionization - ESI) of the mass spectrometer, where molecules are ionized. The ions are then guided into the mass analyzer, separated by their m/z ratio, and detected.[\[22\]](#)

Synthesis Workflow Visualization

The synthesis of bis(4-bromophenyl) sulfone can be achieved through the oxidation of diphenyl sulfoxide. A key patented method provides a clear and efficient pathway for its preparation.[\[25\]](#)

Experimental Workflow: Synthesis of Bis(4-bromophenyl) Sulfone

The following diagram illustrates a documented industrial process for synthesizing the target compound.[\[25\]](#) The workflow begins with the bromination of a readily available starting material, followed by an in-situ oxidation step to yield the final sulfone product.



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Caption: Synthesis of Bis(4-bromophenyl) Sulfone.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Bis(4-bromophenyl) Sulfone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266426#physical-properties-of-bis-4-bromophenyl-sulfone>]

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